

# Application Note: A Visual Method for Urinary Protein Determination using Tetrabromophenol Blue

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## Compound of Interest

Compound Name: *Tetrabromophenol blue*

CAS No.: 4430-25-5

Cat. No.: B1205227

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Audience: Researchers, scientists, and drug development professionals.

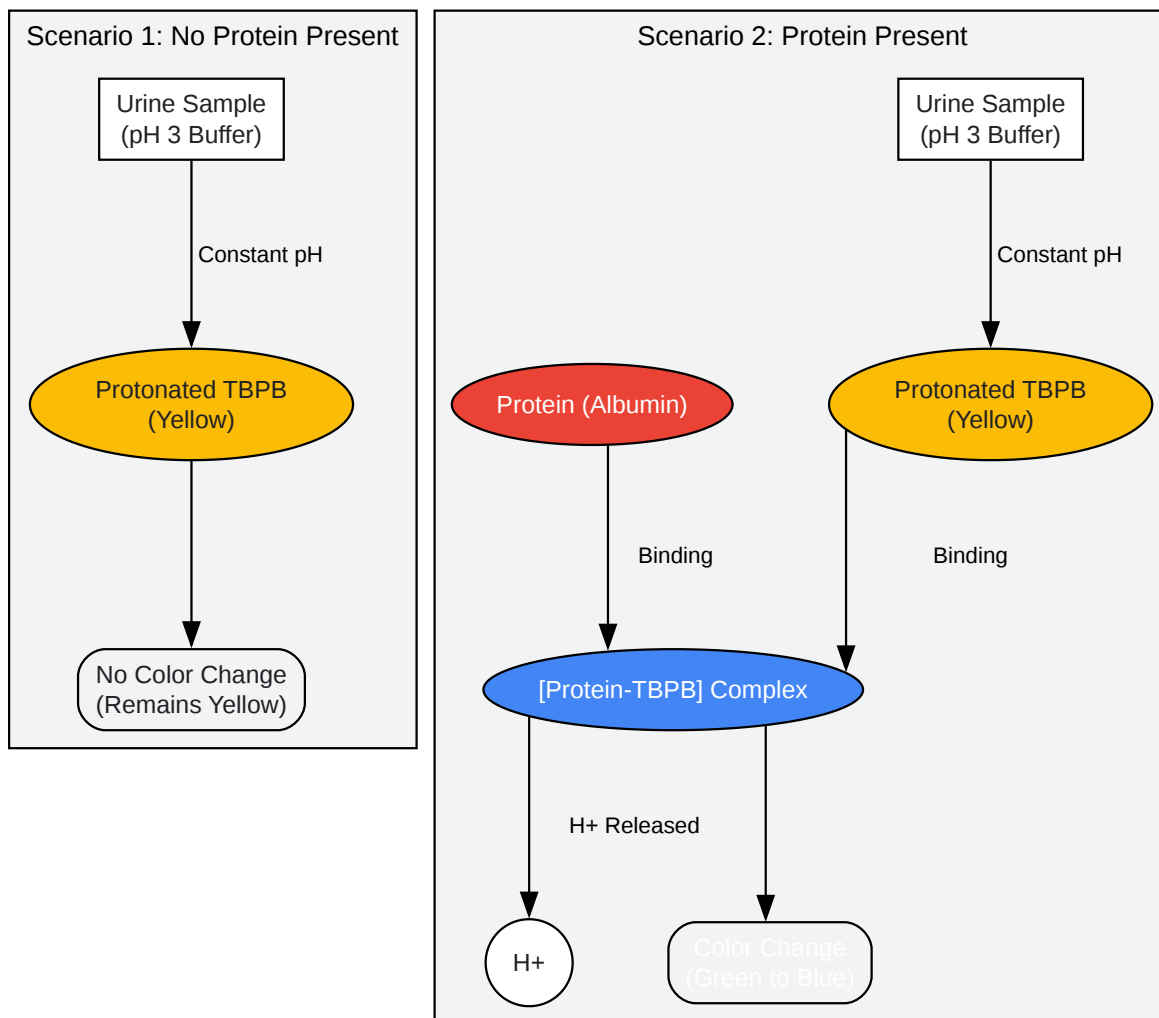
## Introduction

The determination of protein concentration in urine, or proteinuria, is a critical diagnostic marker for various renal diseases, including nephritis, nephrotic syndrome, and other disorders of the kidney and urinary tract.[1] The presence of excess protein, particularly albumin, in the urine can be an early indicator of kidney damage.[2] Rapid, simple, and cost-effective screening methods are essential for routine health assessments and for monitoring disease progression. This application note details a visual and semi-quantitative method for urinary protein determination using the pH indicator dye, **Tetrabromophenol blue** (TBPB). This method is based on the "protein error of indicators" phenomenon and is widely employed in urinalysis dipsticks for its speed and ease of use.[1][3][4]

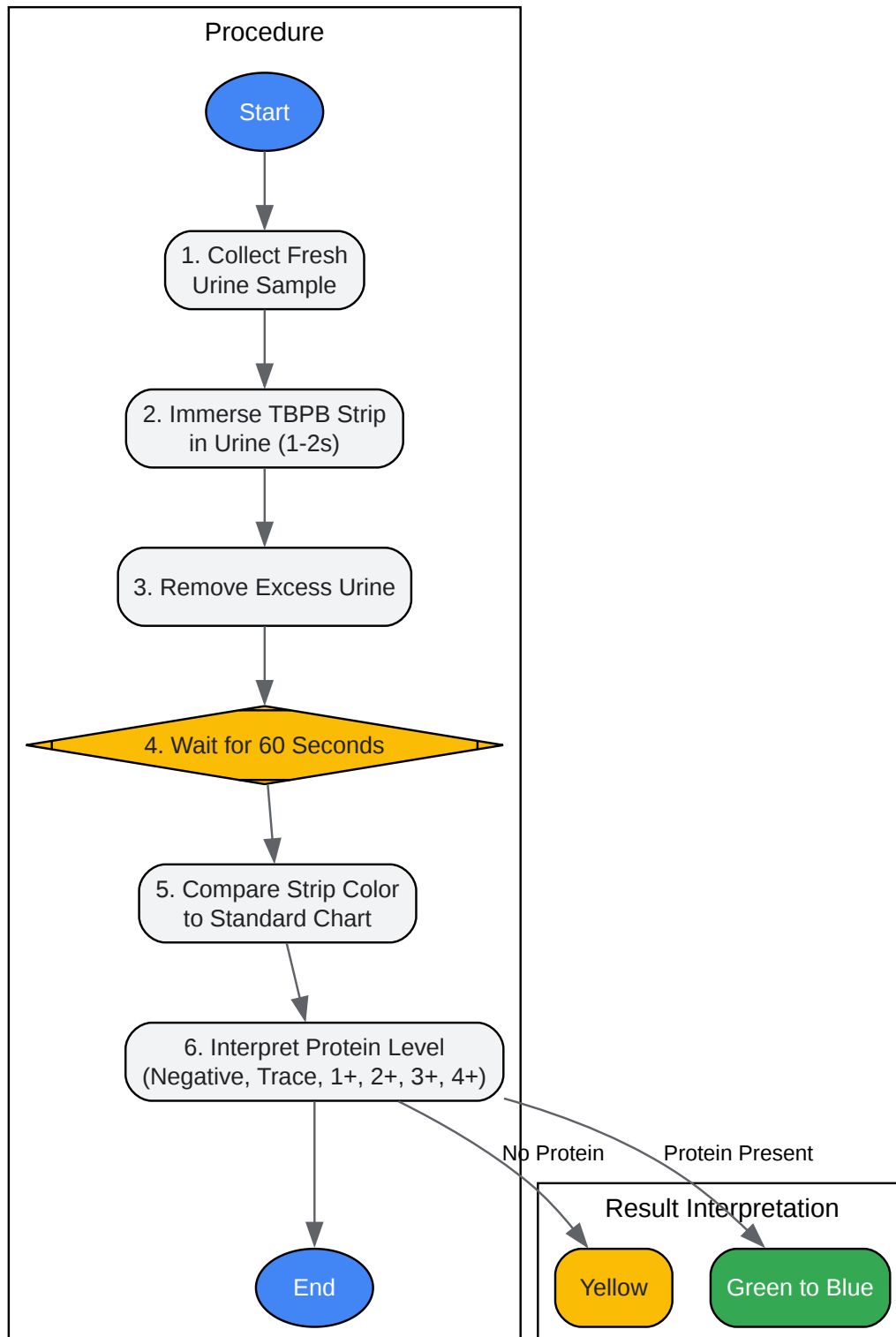
## Principle of the Method

The TBPB assay operates on the principle known as the "protein error of indicators".<sup>[5][6]</sup> At a constant acidic pH (typically around 3.0-3.5), maintained by a citrate buffer, the TBPB indicator is in its yellow, protonated form.<sup>[3][6][7]</sup> In the presence of protein, primarily albumin, the anionic protein molecules attract and bind hydrogen ions from the indicator dye.<sup>[3][5][8]</sup> This causes a shift in the dye's pKa, leading to the release of protons from the TBPB molecule, which then transitions to its blue-green anionic form.<sup>[1][5]</sup> This color change occurs without any actual change in the urine's pH, hence the term "protein error".<sup>[5]</sup> The intensity of the color change from yellow to green and then to blue is proportional to the concentration of protein in the sample.<sup>[7]</sup>

## Principle of the TBPB 'Protein Error of Indicators' Method



## Experimental Workflow for Visual Urinary Protein Assay



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## References

- [1. EP1536233A1 - Method for protein determination, indicator for protein determination, and test piece for protein determination - Google Patents \[patents.google.com\]](#)
- [2. Review: Detection and quantification of proteins in human urine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. What is Tetrabromophenol blue urine\\_Chemicalbook \[chemicalbook.com\]](#)
- [4. A Pilot Study of Opportunistic Chronic Kidney Disease Screening in Primary Care Using a Clinical Decision Support System \[mdpi.com\]](#)
- [5. scribd.com \[scribd.com\]](#)
- [6. Urine protein determination - WikiLectures \[wikilectures.eu\]](#)
- [7. Proteinuria - Clinical Methods - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [8. atlas-medical.com \[atlas-medical.com\]](#)
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